

Penicillin G potassium stability in aqueous solutions

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Compound Focus: Penicillin G Potassium

CAS No.: 113-98-4

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Stability Data Summary

The table below summarizes quantitative stability data from experimental studies for easy comparison.

Storage Condition	Solution/Container	Stability Duration	Key Findings	Citation
5°C (refrigerated)	0.9% Sodium Chloride in PVC bags & elastomeric pumps	21 days	>90% potency retained; chemical stability confirmed by HPLC.	[1]
5°C (refrigerated)	5% Dextrose in PVC bags & elastomeric pumps	21 days	>90% potency retained; chemical stability confirmed by HPLC.	[1]
25°C & 31.1°C (ambient/elevated)	Acetate Ringer Solution in elastomeric pump	24 hours	101.7% (25°C) & 92.9% (31.1°C) potency; no adsorption to pump.	[2]
4°C (refrigerated)	Acetate Ringer Solution in elastomeric pump	10 days	99.7% potency retained, demonstrating pre-mixing stability.	[2]

Experimental Protocols

Here are the detailed methodologies from the cited stability studies.

Stability in PVC Bags and Elastomeric Pumps

This study evaluated the long-term refrigerated stability of Penicillin G Sodium (closely related to the potassium salt) in common diluents and containers [1].

- **Sample Preparation:** Penicillin G sodium powder (10 million units/10 mL vial) was diluted to concentrations of 2,500 units/mL and 50,000 units/mL using **0.9% Sodium Chloride Injection** and **5% Dextrose Injection**. The solutions were transferred into 250-mL PVC bags and elastomeric pump containers. All samples were prepared in triplicate.
- **Storage Conditions:** Samples were stored at **5°C**.
- **Stability Assessment:**
 - **Chemical Stability:** Measured using a **stability-indicating high-performance liquid chromatography (HPLC) assay**. Stability was defined as the retention of $\geq 90\%$ of the initial drug concentration.
 - **Physical Stability:** Evaluated by visual inspection and by measuring **subvisible particulate matter** using a light-obscuration particle count test according to compendial standards.
 - **pH Monitoring:** The pH of the solutions was tracked throughout the study.

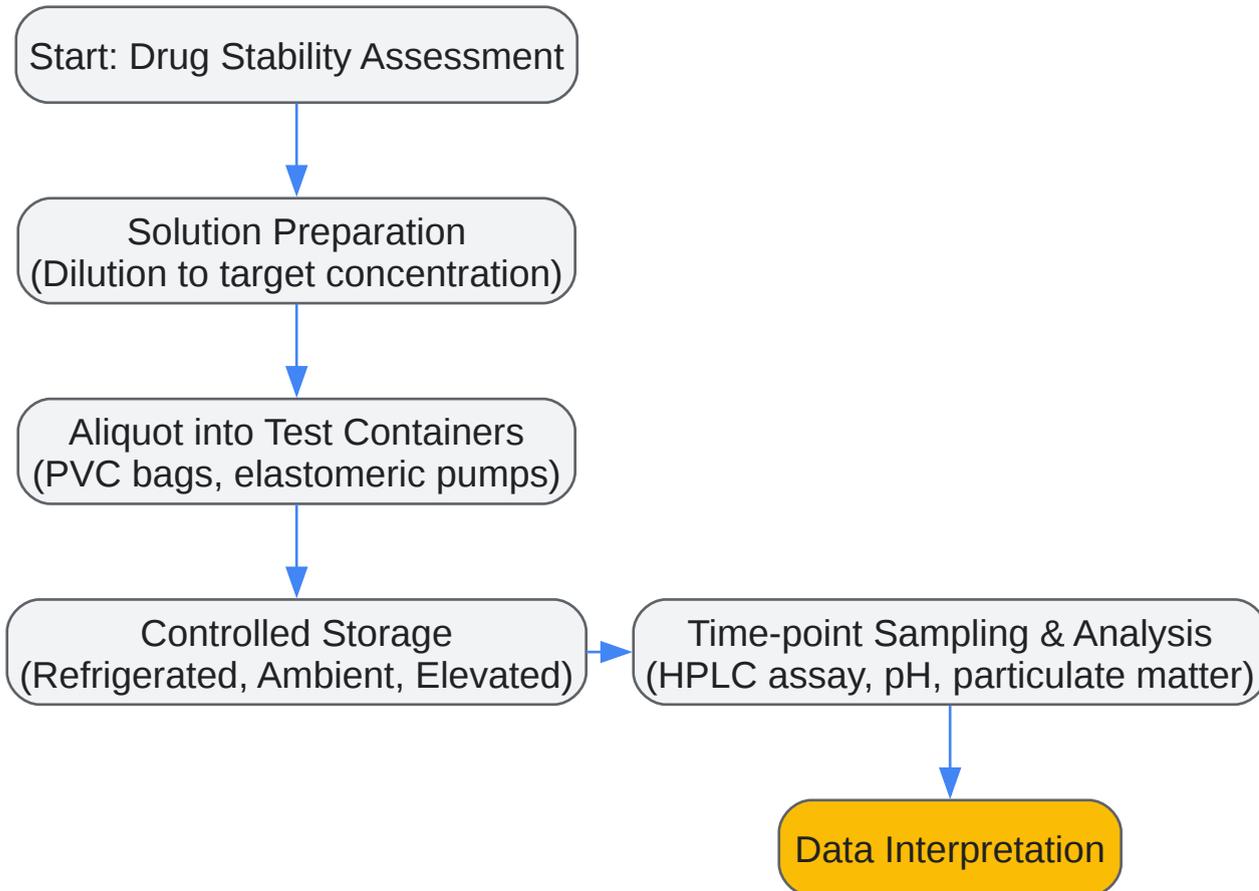
Stability in Elastomeric Pumps for OPAT

This study investigated the stability of Benzylpenicillin Potassium (**Penicillin G Potassium**) under conditions relevant to Outpatient Parenteral Antimicrobial Therapy (OPAT) [2].

- **Sample Preparation:** Benzylpenicillin potassium (PCG) and Ampicillin (ABPC) were dissolved in five different infusion solutions, including **Acetate Ringer Solution**.
- **Storage Conditions:** Solutions were kept at **25°C or 31.1°C for 24 hours** to simulate in-use conditions. Additional stability was tested over **10 days** at **4°C** for PCG in acetate ringer solution stored in the pump.
- **Stability Assessment:**
 - **Residual Ratio:** Determined by **HPLC** at specified time points.
 - **Adsorption Test:** The recovery of PCG from the elastomeric infusion pump was measured after 24 hours at 31.1°C to check for drug adsorption to the container material.

Workflow for Stability Assessment

The diagram below outlines a general experimental workflow for assessing drug stability, synthesizing the key steps from the cited protocols.



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Frequently Asked Questions (FAQs)

What is the most stable solution for Penicillin G Potassium in infusion pumps? For continuous infusion via elastomeric pumps, **Acetate Ringer Solution** has been shown to be the most stable, maintaining potency for 24 hours at temperatures up to 31.1°C [2].

Can I pre-mix Penicillin G Potassium solutions for later use? Yes, solutions diluted in **Acetate Ringer Solution** and stored in elastomeric pumps at 4°C were stable for **10 days**, allowing for advance preparation

[2]. Solutions in 0.9% Sodium Chloride or 5% Dextrose stored in PVC bags at 5°C were stable for **21 days** [1].

What are the key signs of Penicillin G Potassium degradation? The primary indicator is a **drop in potency below 90%** of the initial concentration, measured by HPLC. A consistent **decrease in pH** over time is also a common characteristic of degradation in these solutions [1].

Are there other critical factors affecting stability? Yes, the **ionic strength** of the solution can significantly impact the chemical stability of Potassium Penicillin G and should be controlled in experimental designs [3].

Key Insights for Researchers

- **Formulation Note:** While these studies provide crucial data, note that stability can be influenced by factors like **ionic strength** [3]. Always validate conditions for your specific formulation.
- **Solution Choice is Critical:** The stability of **Penicillin G Potassium** is highly dependent on the choice of infusion solution. Acetate Ringer Solution is superior for ambient temperature stability, while standard diluents are acceptable only under prolonged refrigeration [2] [1].

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References

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